

Personal protective equipment for handling 2-Pentenenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pentenenitrile

Cat. No.: B077955

[Get Quote](#)

Essential Safety and Handling Guide for 2-Pentenenitrile

For Immediate Use by Laboratory and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Pentenenitrile**, a flammable and toxic chemical. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel.

Hazard Summary

2-Pentenenitrile is classified as a Category 3 flammable liquid and exhibits acute toxicity through oral, dermal, and inhalation routes.^{[1][2][3]} It may also cause skin sensitization and damage to organs through prolonged or repeated exposure.^{[1][3]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Pentenenitrile**.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N	[2][3]
Molecular Weight	81.12 g/mol	[2][3]
CAS Number	25899-50-7 (cis/Z), 13284-42-9 (trans/E)	[1][2][4]
Hazard Class	3 (Flammable Liquid), 6.1 (Toxic)	[4]
Packing Group	III	[4]
UN Number	UN1992	[4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Pentenitrile** to minimize exposure and ensure personal safety.

Protection Type	Specification	Citation
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A full-face respirator can provide simultaneous eye and respiratory protection.	[1][5]
Skin Protection	Chemical impermeable gloves. [1] Fire/flame resistant and impervious clothing.[5] Disposable Tyvek-type sleeves taped to gloves, or full Tyvek-type disposable protective clothing should be worn.[2]	[1][2][5]
Respiratory Protection	A NIOSH-approved half-face or full-face respirator with a combination filter cartridge for organic vapors, acid gas, and HEPA is recommended, especially when weighing or diluting the neat chemical.[2] Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[1] [5]	[1][2][5]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Handling and Storage Protocol:

- Ventilation: Always handle **2-Pentenitrile** in a well-ventilated area, preferably within a chemical fume hood.[1][6]

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1]
[6] Use non-sparking tools and explosion-proof equipment.[1][6]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[1][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2] The storage area should be locked.[4][6] Keep away from incompatible materials such as strong oxidizing acids, bases, peroxides, and epoxides.[2][6] An explosion-proof refrigerator is recommended for storage.[2]
- Hygiene: Do not eat, drink, or smoke when using this product.[1][6] Wash hands and skin thoroughly after handling.[1][6] Contaminated work clothing should not be allowed out of the workplace.[1]

Spill and Emergency Procedures:

- Small Spills:
 - Remove all sources of ignition.[2]
 - Wearing appropriate PPE, use absorbent paper to pick up the liquid spill.[2]
 - Seal the contaminated absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.[2]
 - Wash the spill area with 60-70% ethanol followed by a soap and water solution.[2]
 - Do not re-enter the area until it has been verified as clean by a safety officer.[2]
- Exposure:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
 - Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected area with plenty of soap and water.[1] Seek immediate medical attention.[2]

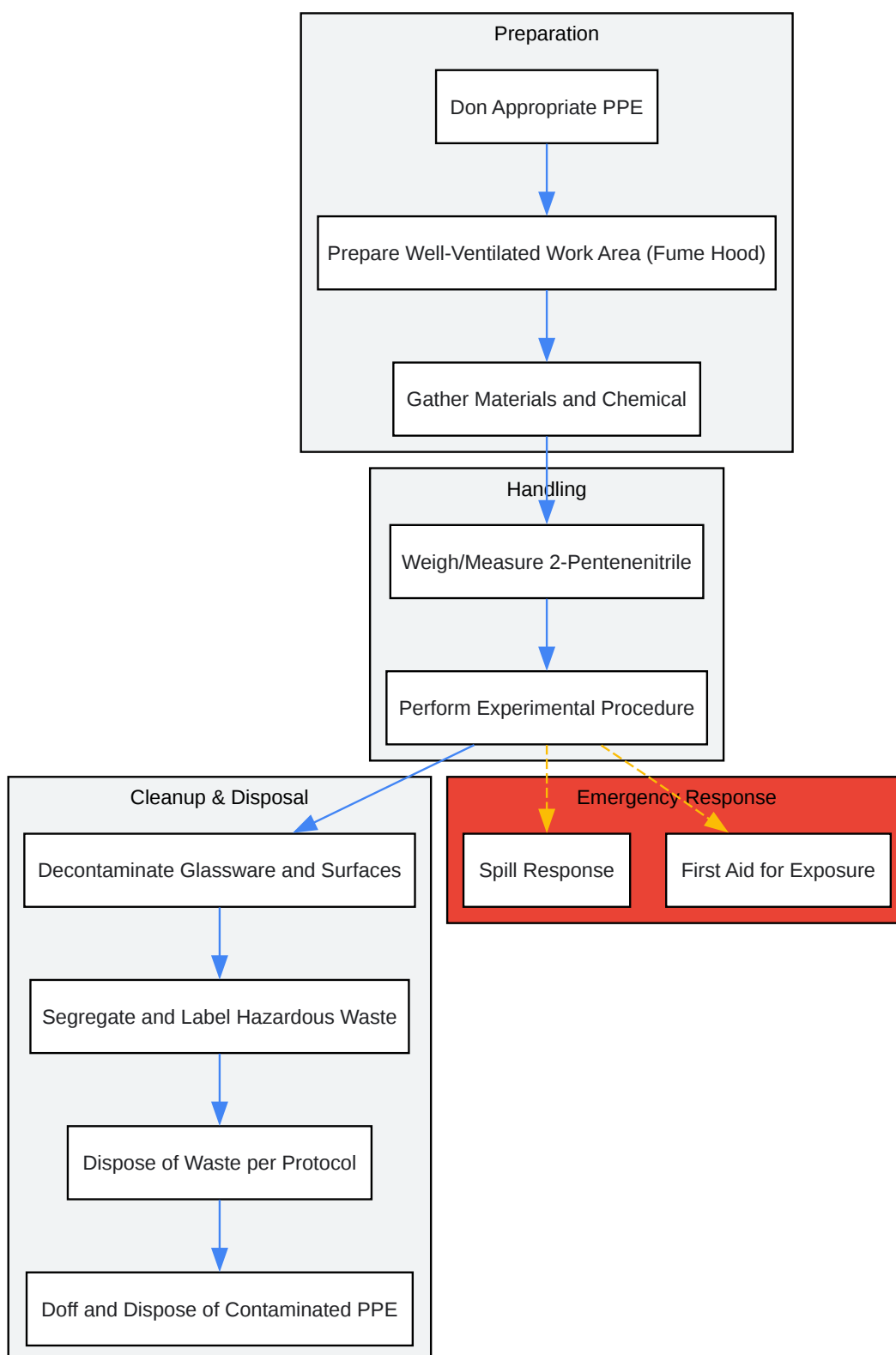
- Eye Contact: Immediately flush eyes with water for at least 15-20 minutes, removing contact lenses if present.^{[2][7]} Seek immediate medical attention.^{[1][2]}
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.^{[1][2]}

Disposal Plan:

- Chemical Disposal: Dispose of **2-Pentenitrile** and any contaminated materials at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.^[1]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.^[1]
- Regulatory Compliance: All disposal must be in accordance with applicable federal, state, and local regulations.^[1]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2-Pentenitrile** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **2-Pentenitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 2-Pentenenitrile | C₅H₇N | CID 5364360 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Pentenenitrile, (Z)- | C₅H₇N | CID 6433944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Pentenenitrile, 5ML | Labscoop [labscoop.com]
- 5. echemi.com [echemi.com]
- 6. Page loading... [guidechem.com]
- 7. ehs.princeton.edu [ehs.princeton.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Pentenenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077955#personal-protective-equipment-for-handling-2-pentenenitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com